

Application Notes: Ribbi-529 for Induction of Mucosal and Systemic Immunity

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Compound of Interest

Compound Name: Ribbi-529

Cat. No.: B1243325

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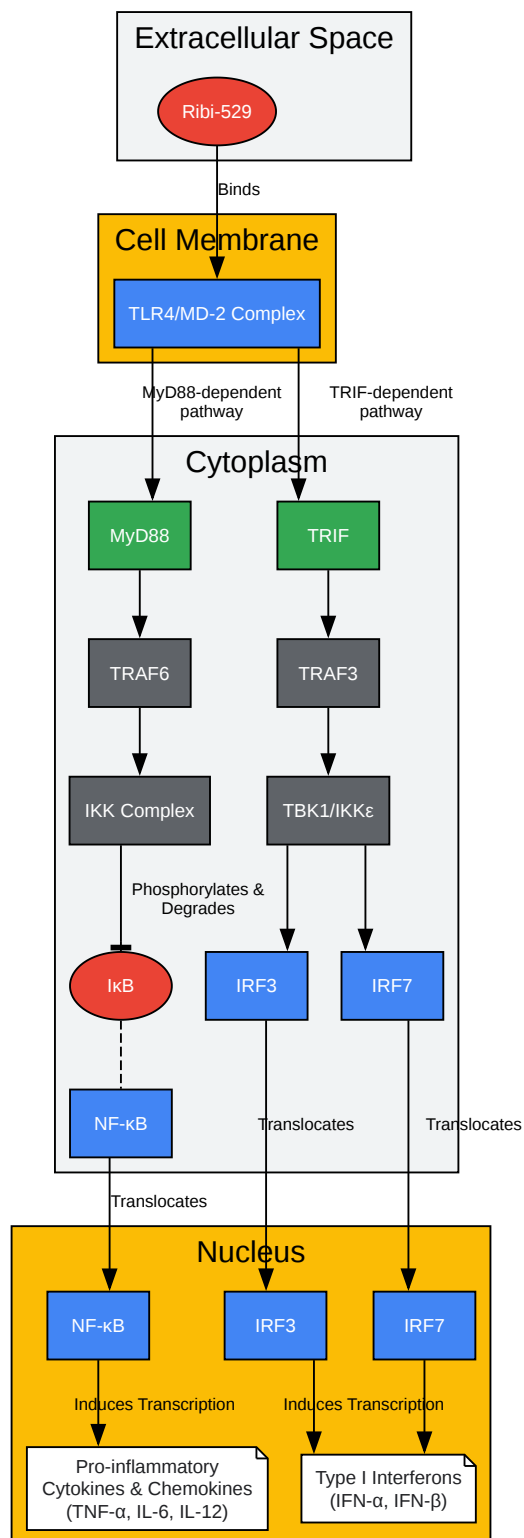
Introduction

Ribi-529, also known as RC-529, is a synthetic, aminoalkyl glucosaminide 4-phosphate that functions as a potent vaccine adjuvant.[1][2] It is a mimetic of monophosphoryl lipid A (MPL), the detoxified and immunostimulatory component of lipopolysaccharide (LPS).[2][3] Like MPL, **Ribi-529** stimulates the innate immune system by acting as an agonist for Toll-like receptor 4 (TLR4).[1] This activity enhances the host's immune response to co-administered antigens, making it a valuable component in the development of prophylactic and therapeutic vaccines against infectious diseases, cancer, and allergies. Preclinical and clinical studies have demonstrated that **Ribi-529** has an efficacy and safety profile comparable to that of MPL, positioning it as a leading synthetic adjuvant.

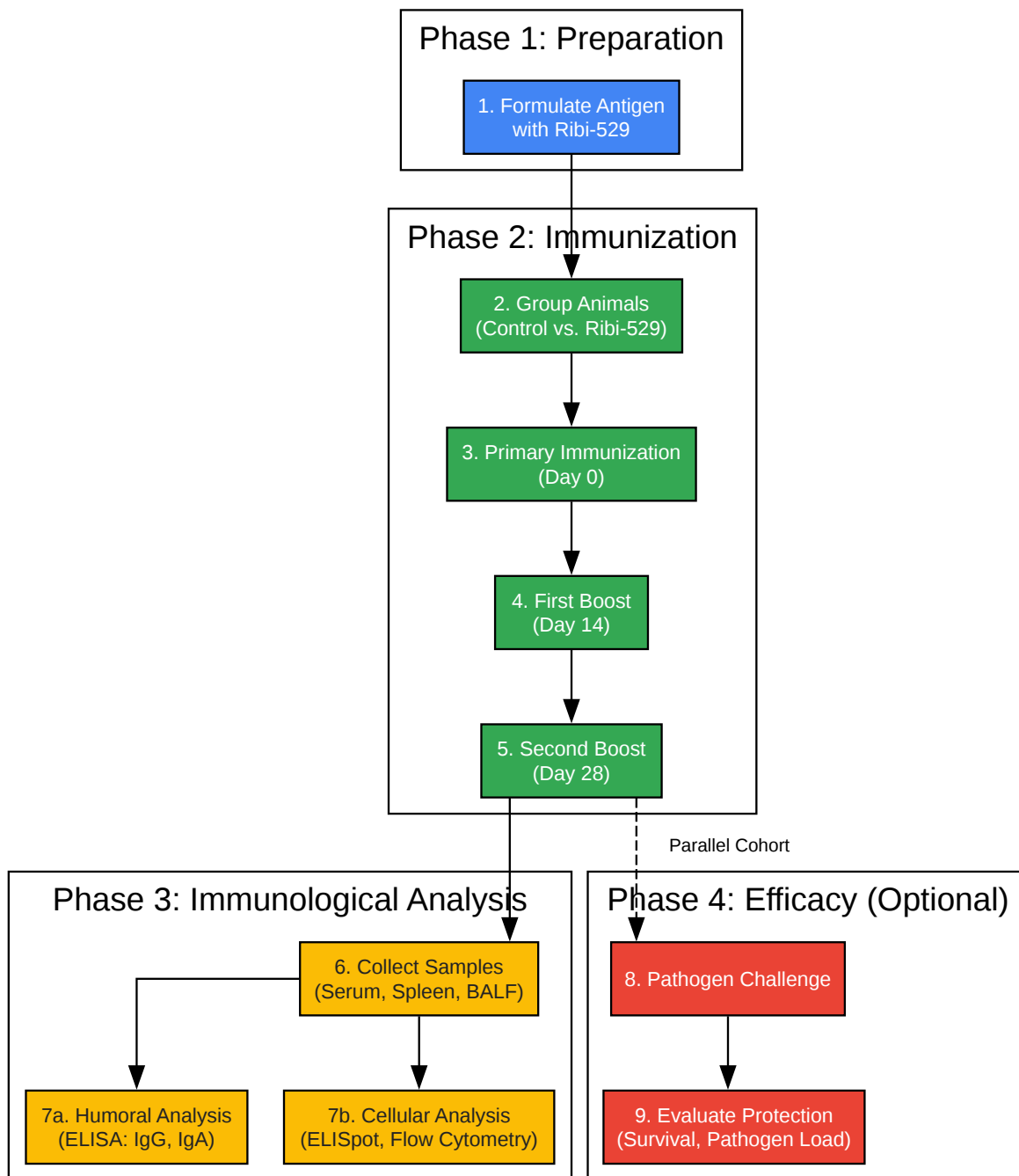
Mechanism of Action

The primary mechanism of **Ribi-529** involves the activation of the TLR4 signaling pathway. TLR4 is a pattern recognition receptor expressed on the surface of innate immune cells, such as macrophages and dendritic cells. Upon binding, **Ribi-529** initiates a signaling cascade that leads to the activation of transcription factors, including NF- κ B and interferon regulatory factors (IRFs). This results in the production of pro-inflammatory cytokines (e.g., TNF- α , IL-6, IL-12) and Type I interferons, which are crucial for mobilizing and directing the adaptive immune system. The resulting immune response is typically biased towards a T helper 1 (Th1) phenotype, which is essential for effective cellular immunity against intracellular pathogens and tumors.

Ribi-529 TLR4 Signaling Pathway



General Workflow for Ribl-529 Adjuvant Evaluation

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